

Spirit Blue agar incubation conditions

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Compound Focus: Opal Blue SS

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Spirit Blue Agar in Applied Research

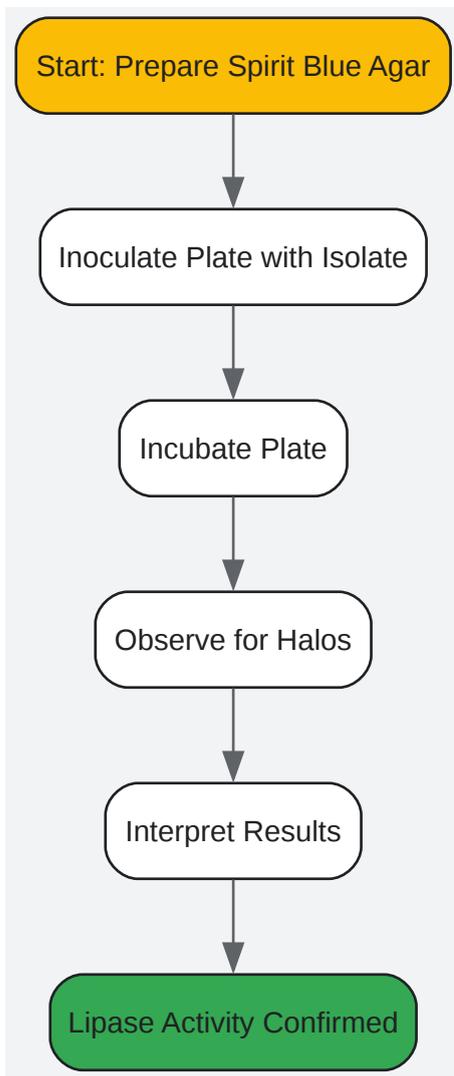
The table below summarizes a recent research application of Spirit Blue Agar found in the search results, demonstrating its practical use in probiotic screening.

Application Context	Target Enzyme/Property	Method of Detection/Interpretation	Reference
Screening probiotic isolates for lipolytic activity [1]	Lipase	Formation of a clear halo (precipitate digestion) around colonies indicates lipase production [1]	[1]

This recent study highlights the assay's relevance in modern biotechnology for identifying bacterial strains with desired metabolic traits [1]. The lipase enzyme hydrolyzes lipids in the medium, and the Spirit Blue dye digested along with the lipids, resulting in a clear halo around positive colonies [1].

Protocol for Lipase Detection

Here is a general workflow and detailed methodology for conducting the Spirit Blue Agar assay based on the principles identified in the search results.



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Materials:

- Spirit Blue Agar (commercially available powder or prepared as below) [2] [1].
- Lipid substrate (e.g., tributyrin, olive oil, or other lipids) emulsified with the dye [1].
- Standard laboratory equipment: sterile Petri dishes, inoculating loops, incubator [2].

Procedure:

- **Medium Preparation:** Prepare Spirit Blue Agar according to the manufacturer's instructions or standard methods. The medium is typically opaque and light blue [1].
- **Inoculation:** Spot-inoculate the surface of the agar plate with the test organism. A common method is to apply a small volume (e.g., 2 μ L) of a bacterial suspension directly onto the agar surface [1].
- **Incubation:** Incubate the inoculated plates under appropriate conditions. **Note:** Specific time and temperature were not available in the search results and must be determined from the manufacturer's

protocol or established lab standards for the microorganism under investigation.

- **Interpretation:** After incubation, examine the plates for the formation of a **clear halo** around the bacterial growth. This indicates a positive result for lipase activity, as the enzyme has digested the lipids emulsified with the dye [1]. The absence of a halo indicates a negative result.

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References

1. Assessment of multi-strain probiotic exhibiting in... | Research Square [[researchsquare.com](https://www.researchsquare.com)]
2. School Science/ Agar plate - Wikibooks, open books for an open world [en.wikibooks.org]

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